

# Essential Safety and Logistical Information for Handling PB118

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## Compound of Interest

Compound Name: PB118

Cat. No.: B15137978

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Disclaimer: No specific Safety Data Sheet (SDS) for **PB118** was publicly available at the time of this writing. The following information is synthesized from data on its chemical structure, its nature as a potent enzyme inhibitor, and safety protocols for structurally similar benzamide compounds. Researchers must handle this compound with caution and assume it is hazardous. It is imperative to obtain and review the official SDS from your supplier before any handling or use of this compound.

**PB118** is a potent and selective histone deacetylase 6 (HDAC6) inhibitor with the chemical formula  $C_{18}H_{19}FN_2O_2$ .<sup>[1]</sup> It is supplied as a solid powder for laboratory research use only.<sup>[1][2]</sup> Due to its potent biological activity and the absence of specific safety data, a cautious approach is mandatory.

## Hazard Identification and Classification

Based on data from structurally similar aromatic amides and benzamides, **PB118** should be considered potentially hazardous.<sup>[2][3][4]</sup> Potential hazards include:

- Acute Oral Toxicity: May be harmful if swallowed.<sup>[3]</sup>
- Skin Corrosion/Irritation: May cause skin irritation.<sup>[2][5]</sup>
- Serious Eye Damage/Irritation: May cause serious eye irritation.<sup>[2][5]</sup>
- Respiratory Irritation: May cause respiratory irritation if inhaled.<sup>[2][5]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to minimize exposure when handling **PB118**. All personnel must be trained on the proper use and disposal of PPE.

PPE Category	Specification
Eye/Face Protection	Chemical splash goggles conforming to EN166 or NIOSH-approved safety goggles are required. A face shield may be necessary when there is a significant risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber) should be worn. Gloves must be inspected before use and removed using the proper technique to avoid skin contact. Change gloves frequently. <a href="#">[2]</a> <a href="#">[3]</a>
Skin/Body Protection	A full-length laboratory coat should be worn and kept buttoned. Closed-toe shoes are mandatory. Ensure there is no exposed skin. <a href="#">[3]</a> <a href="#">[6]</a>
Respiratory Protection	All handling of solid PB118 must be conducted in a certified chemical fume hood to prevent inhalation of dust particles. If working outside a fume hood is unavoidable, a NIOSH-approved respirator is required. <a href="#">[2]</a> <a href="#">[3]</a>

## Operational Plan for Safe Handling

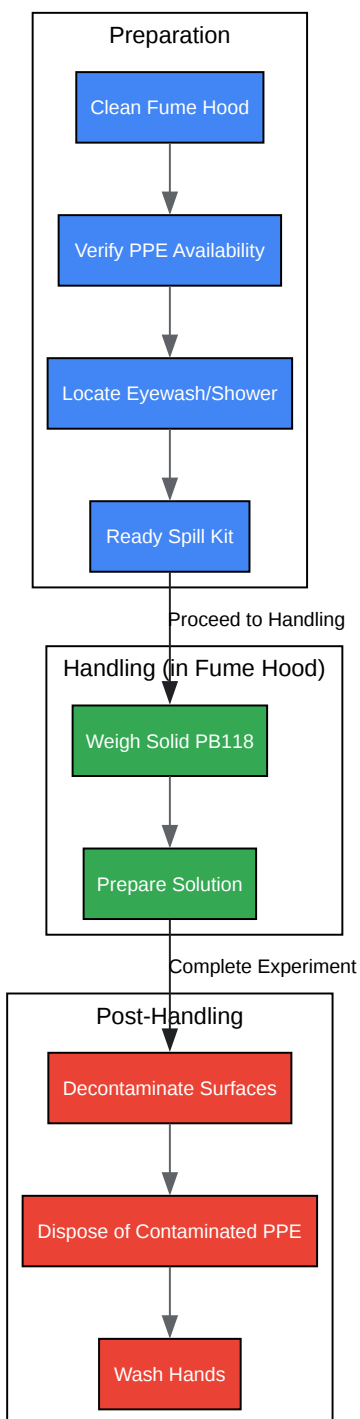
A systematic approach is essential for maintaining a safe laboratory environment when working with **PB118**.

## Preparation and Handling Workflow

- Pre-Handling Check:
  - Ensure the designated work area, preferably a chemical fume hood, is clean and uncluttered.[\[2\]](#)

- Verify that all required PPE is available and in good condition.
- Confirm that an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Have spill control materials (e.g., absorbent pads, designated waste container) available.  
[\[4\]](#)
- Weighing and Transfer (Solid):
  - Perform all manipulations of solid **PB118** within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
  - Use appropriate tools, such as a spatula and weighing paper, to handle the solid.
  - Avoid generating dust.[\[2\]](#) Keep the container tightly closed when not in use.[\[4\]](#)
- In Solution:
  - When dissolving the compound, add the solid slowly to the solvent to prevent splashing.[\[2\]](#)
  - If heating is required, use a controlled heating source like a water bath or heating mantle.
- Post-Handling:
  - Thoroughly decontaminate the work area and any equipment used.
  - Remove and properly dispose of contaminated PPE as chemical waste.[\[2\]](#)
  - Wash hands thoroughly with soap and water after handling is complete.[\[4\]](#)

## Operational Workflow for Handling PB118



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Operational workflow for handling **PB118**.

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation develops.[7]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]
- Spill: For minor spills, wear appropriate PPE, contain the spill using an inert absorbent material, and carefully sweep or scoop the material into a labeled hazardous waste container.[4] Clean the spill area with a suitable solvent followed by soap and water.[3] For major spills, evacuate the laboratory and contact your institution's Environmental Health and Safety (EHS) office immediately.[3]

## Disposal Plan

Proper disposal of **PB118** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. All chemical waste must be managed as hazardous unless confirmed otherwise.[8]

## Waste Segregation and Collection

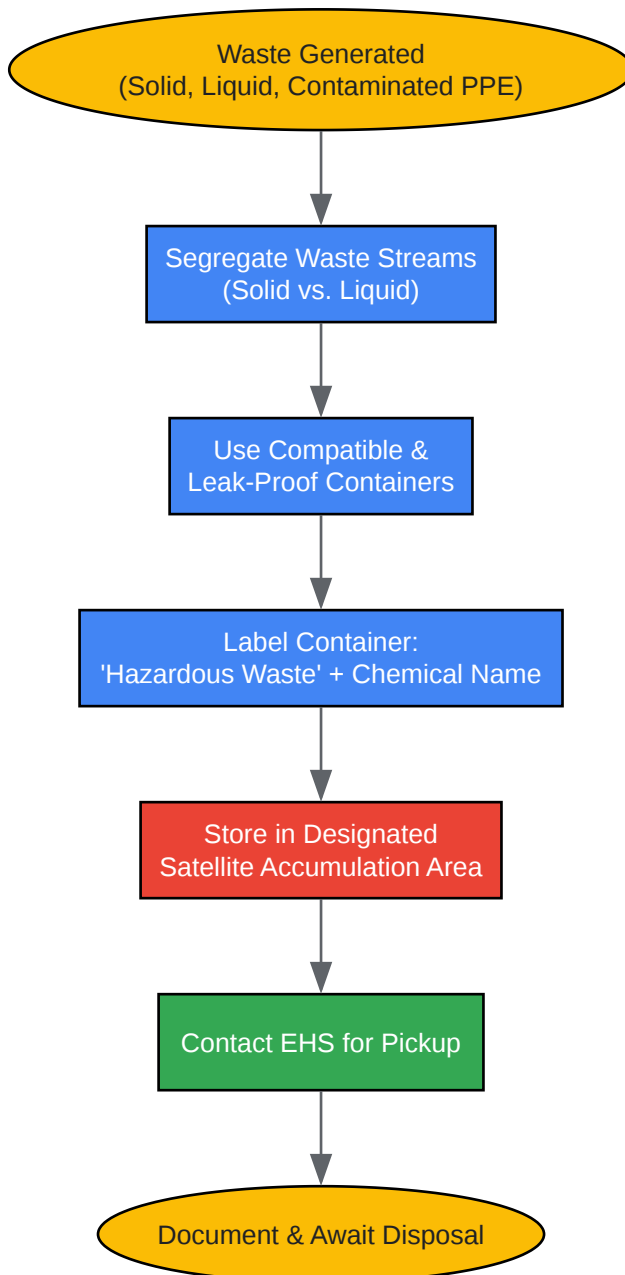
- Segregate Waste: Do not mix **PB118** waste with other waste streams unless compatibility is confirmed.[8]
- Solid Waste:
  - Place surplus solid **PB118** in its original container or a clearly labeled, sealed container.
  - Contaminated materials such as gloves, weighing paper, and paper towels should be collected in a dedicated, sealed, and clearly labeled hazardous waste bag or container.[2]

- Liquid Waste:
  - Collect solutions containing **PB118** in a compatible, leak-proof, and sealed container. The container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Empty Containers:
  - Thoroughly rinse empty containers with a suitable solvent (e.g., ethanol, acetone). Collect the rinsate as hazardous liquid waste.<sup>[2]</sup>

## Disposal Workflow

All waste must be disposed of through your institution's EHS department or a licensed hazardous waste disposal contractor.<sup>[8]</sup> Never dispose of **PB118** down the drain or in the regular trash.<sup>[8]</sup>

## Disposal Workflow for PB118 Waste



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Disposal workflow for **PB118** waste.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling PB118]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15137978#personal-protective-equipment-for-handling-pb118]

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